

# A Comprehensive Technical Guide to the Physicochemical Properties of Nortadalafil

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **Nortadalafil**, a known analog and metabolite of Tadalafil. The document details its molecular weight and melting point, outlines the experimental protocols for the determination of these properties, and visualizes the compound's mechanism of action and a general experimental workflow for its identification.

## **Core Physicochemical Data of Nortadalafil**

**Nortadalafil**, also known as Demethyltadalafil, is a potent phosphodiesterase type 5 (PDE5) inhibitor.[1][2][3][4][5] Its fundamental physical and chemical characteristics are crucial for its identification, synthesis, and quality control in a research and development setting.

Property	Value	Source(s)
Molecular Formula	C21H17N3O4	[6][7]
Molecular Weight	375.38 g/mol	[1][2][3][4][6][7][8]
Melting Point	285 - 290 °C	[6]
Appearance	White to pale yellow solid powder	[6][7]
CAS Number	171596-36-4	[1][2][3][6][7]



## **Experimental Protocols**

Accurate determination of physicochemical properties such as the melting point is fundamental for the characterization and purity assessment of pharmaceutical compounds.

### **Determination of Melting Point via Capillary Method**

The melting point of **Nortadalafil** is determined using the capillary method, a standard procedure in pharmaceutical analysis for crystalline solids.[9][10]

#### Apparatus:

- Capillary melting point apparatus (e.g., Mel-Temp or similar digital device)[11][12]
- Glass capillary tubes (sealed at one end)[13][14]
- Mortar and pestle or spatula for sample grinding[11]

#### Procedure:

- Sample Preparation: The **Nortadalafil** sample must be thoroughly dried to remove any residual solvent, which could depress the melting point.[10][13][14] The crystalline solid is then finely ground into a powder to ensure uniform packing in the capillary tube.[11]
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample.[11][12] The tube is then inverted and tapped gently on a hard surface, or dropped through a long glass tube, to pack the sample into the sealed end.[12][14] This process is repeated until a packed column of 2-3 mm in height is achieved.[12][13]
- Measurement:
  - The loaded capillary tube is inserted into the heating block of the melting point apparatus.
    [11][14]
  - For an unknown compound, a preliminary rapid heating (e.g., 10-20 °C per minute) is performed to determine an approximate melting range.[11][15]



- A second, fresh sample is then heated rapidly to about 20 °C below the approximate melting point.[11]
- The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.[12][13]
- Data Recording: Two temperatures are recorded to define the melting range:
  - T1 (Onset of Melting): The temperature at which the first drop of liquid is observed.[11]
  - T<sub>2</sub> (Completion of Melting): The temperature at which the last solid crystal disappears, and the sample is completely liquid.[11]
  - The melting point is reported as the range from T<sub>1</sub> to T<sub>2</sub>.[13] For a pure compound, this range is typically narrow (0.5-1.0 °C).

# Visualizations: Signaling Pathways and Experimental Workflows

## Mechanism of Action: The NO/cGMP Signaling Pathway

**Nortadalafil**, like its parent compound Tadalafil, is a selective inhibitor of phosphodiesterase type 5 (PDE5).[1][4][16] Its therapeutic effects are mediated through the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) pathway.[1] In response to sexual stimulation, nitric oxide is released, which activates guanylate cyclase to produce cGMP.[17] cGMP induces smooth muscle relaxation and vasodilation.[1] PDE5 is the enzyme that degrades cGMP.[1] By inhibiting PDE5, **Nortadalafil** prevents the breakdown of cGMP, leading to its accumulation and enhanced vasodilation.[4][17]



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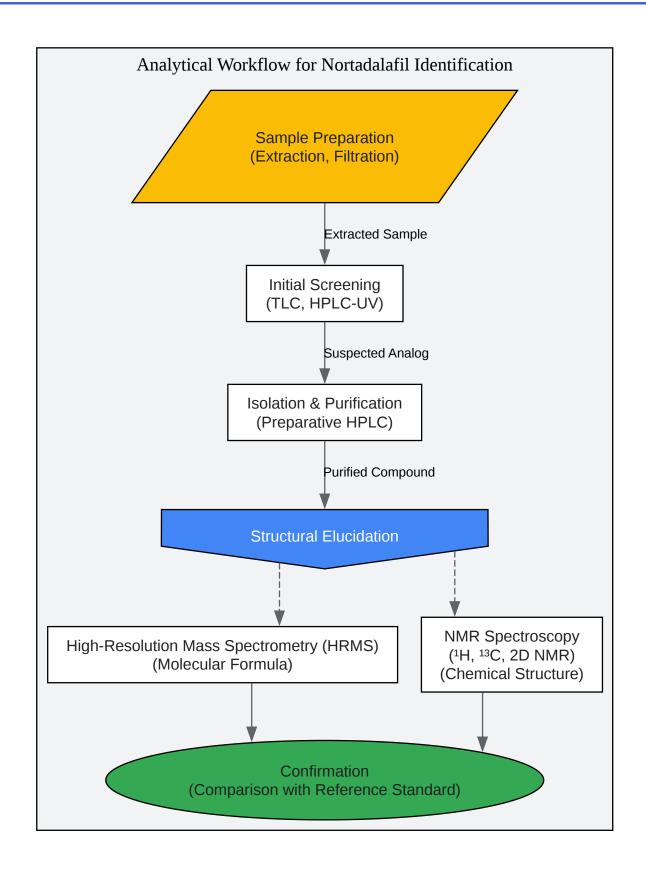


Caption: Mechanism of Action of **Nortadalafil** as a PDE5 Inhibitor.

## **Experimental Workflow for Identification of Nortadalafil**

The identification and structural elucidation of **Nortadalafil**, particularly when found as an undeclared ingredient in dietary supplements, follows a multi-step analytical workflow. This process begins with sample preparation and screening, followed by separation and definitive structural analysis.





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Caption: General Experimental Workflow for **Nortadalafil** Identification.



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